

Application Notes and Protocols: Isolation and Purification of Nostopeptin B

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Compound of Interest

Compound Name: Nostopeptin B

Cat. No.: B15578493

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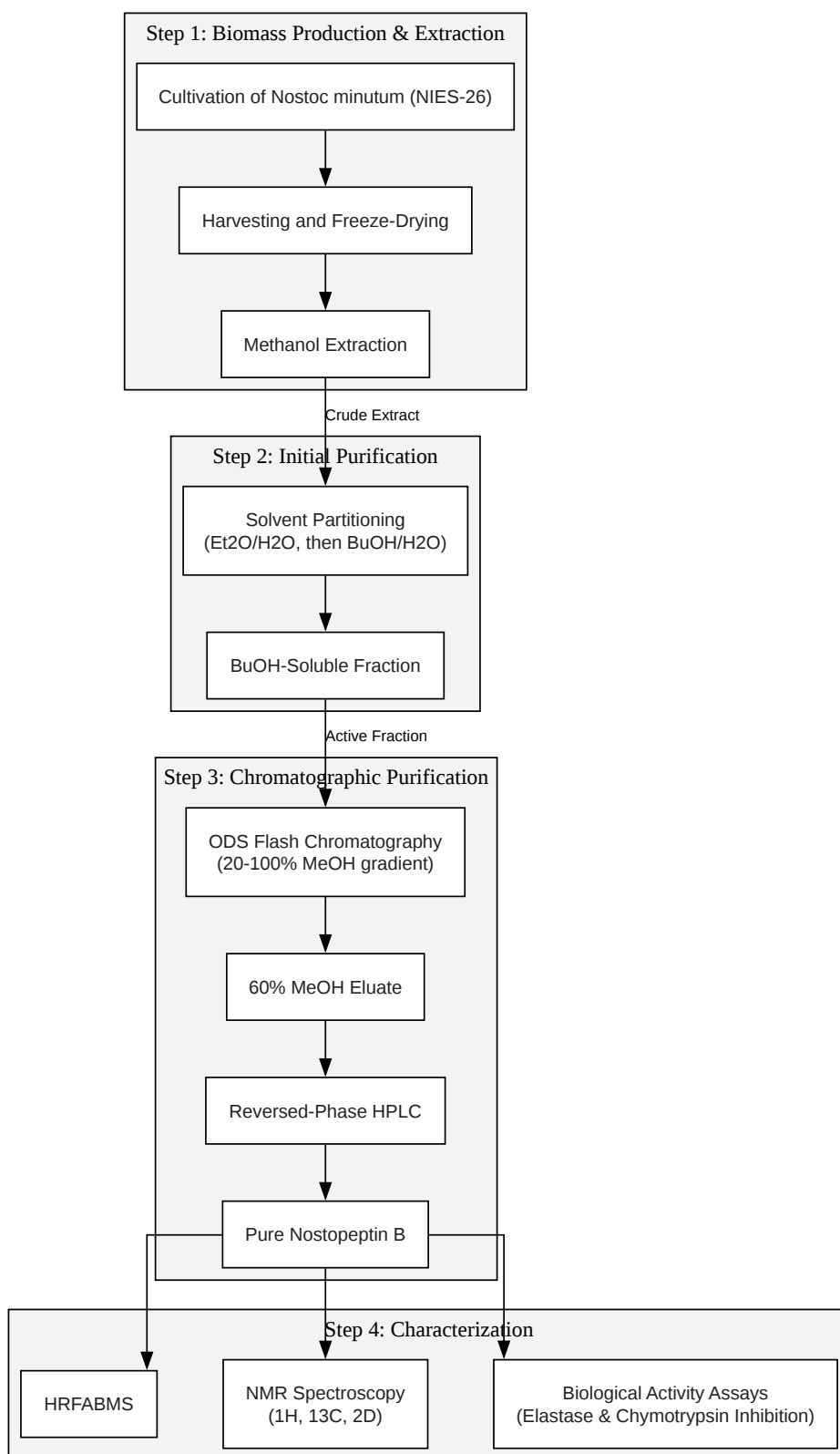
For Researchers, Scientists, and Drug Development Professionals

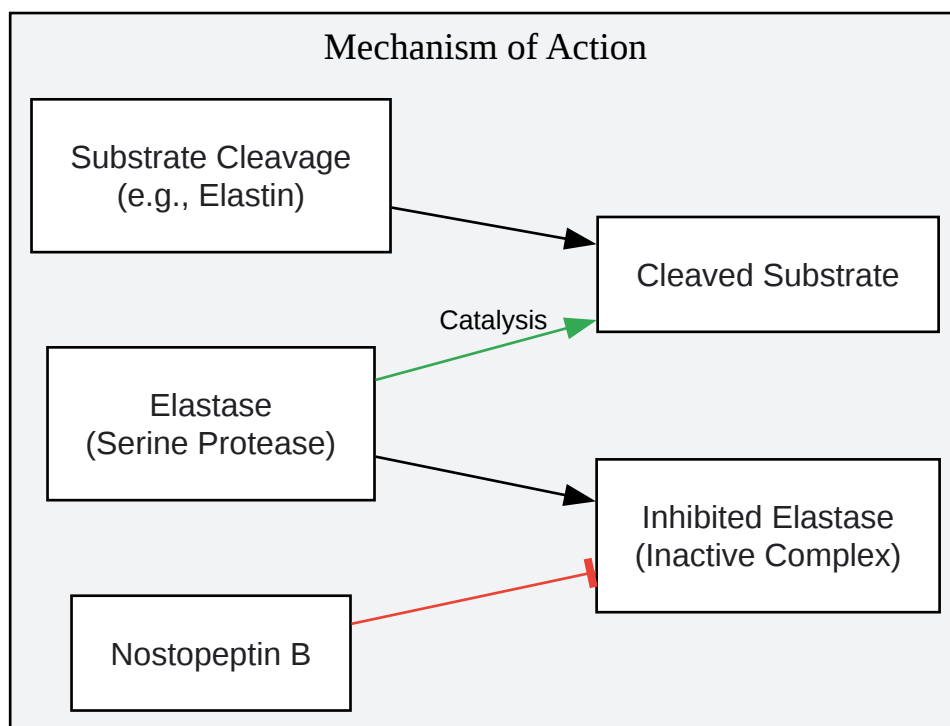
Introduction

Nostopeptin B is a cyclic depsipeptide belonging to the cyanopeptolin class of natural products.^{[1][2]} It has been isolated from the freshwater cyanobacterium *Nostoc minutum* (NIES-26).^{[3][4]} Like other members of this family, **Nostopeptin B** exhibits significant biological activity, notably as a potent inhibitor of the serine proteases elastase and chymotrypsin.^{[3][5][6]} The inhibition of elastase, an enzyme implicated in various inflammatory diseases such as pulmonary emphysema and rheumatoid arthritis, makes **Nostopeptin B** a compound of interest for therapeutic drug development.^{[3][5]} This document provides a detailed protocol for the isolation and purification of **Nostopeptin B** from *Nostoc minutum*.

Experimental Workflow

The overall process for isolating and purifying **Nostopeptin B** involves several key stages, beginning with the cultivation and harvesting of *Nostoc minutum*, followed by extraction, solvent partitioning, and multiple chromatographic steps to yield the pure compound.





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